

25-Desacetyl Rifampicin-d3 certificate of analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 25-Desacetyl Rifampicin-d3

Cat. No.: B14793545

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Technical Guide: 25-Desacetyl Rifampicin-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the analytical profile of **25-Desacetyl Rifampicin-d3**, a labeled metabolite of the antibiotic Rifampicin. The information presented here is compiled from publicly available data for chemical reference standards and is intended to serve as a representative example for research and drug development purposes.

Compound Information

25-Desacetyl Rifampicin-d3 is the deuterated form of 25-Desacetyl Rifampicin, which is a primary and active metabolite of Rifampicin.^{[1][2]} The deuterium labeling provides a distinct mass signature, making it suitable for use as an internal standard in quantitative bioanalytical assays.

Table 1: General Specifications of **25-Desacetyl Rifampicin-d3**

Parameter	Specification	Source
Chemical Name	25-O-Deacetyl-3-[(E)-[(4-(methyl-d3)-1-piperazinyl)imino]methyl]rifamycin	[3][4][5]
Synonyms	25-Deacetylrifampicin-d3, 25-Desacetylrifampin-d3, Desacetylrifampicin-d3	[3][4][5]
Molecular Formula	C41H53D3N4O11	[3][4][5]
Molecular Weight	783.92 g/mol	[4][5]
Appearance	Reddish Orange to Brown Orange Solid	[4][5]
Purity	>85% to ≥98%	[3][6]
Storage	-20°C	[4]
Solubility	Soluble in Chloroform, Methanol, and DMSO (slightly)	[1][4]

Analytical Methodologies

The characterization and quantification of **25-Desacetyl Rifampicin-d3** typically involve chromatographic and spectrometric techniques to ensure identity, purity, and concentration.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity of pharmaceutical reference materials. A gradient elution on a reverse-phase column is often employed to separate the main compound from any impurities.

Table 2: Representative HPLC Method for Analysis

Parameter	Condition
Instrument	Waters Alliance 2695 HPLC with 2996 Photodiode Array (PDA) Detector or equivalent
Column	C18 Reverse-Phase, e.g., Phenomenex Luna (150 x 4.6 mm)
Mobile Phase	Gradient of Water and Methanol
Detection Wavelength	254 nm
Column Temperature	27°C
Retention Time	Approximately 8.25 min for 25-Desacetyl Rifampicin (unlabeled)

Note: This is a generalized method based on the analysis of the non-deuterated analogue. The exact conditions may vary.^{[7][8]}

Identity Confirmation

Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the compound. For **25-Desacetyl Rifampicin-d3**, the expected molecular ion peak would correspond to its molecular weight of approximately 783.92, accounting for the deuterium labeling.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are used to elucidate the chemical structure of the molecule, confirming the positions of protons and carbons, and verifying the desacetylation and the presence of the deuterated methyl group.

Visualized Workflows and Relationships

General Workflow for Certificate of Analysis

The following diagram illustrates a typical workflow for the generation of a Certificate of Analysis for a chemical reference standard.



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Phone: (601) 213-4426
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